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Technical Support Center: Umbralisib Tosylate Stability in Long-Term Experiments

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Compound of Interest		
Compound Name:	Umbralisib Tosylate	
Cat. No.:	B8752720	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing stability issues with **Umbralisib Tosylate** during long-term experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Umbralisib Tosylate?

A1: Solid **Umbralisib Tosylate** is stable and has a shelf-life of 36 months when stored in high-density polyethylene (HDPE) bottles at controlled room temperature, between 20°C to 25°C (68°F to 77°F).[1]

Q2: What is the best solvent for preparing **Umbralisib Tosylate** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions as **Umbralisib Tosylate** is freely soluble in it.[1][2] Methanol can also be used, as the compound is soluble in it.[2] It is practically insoluble in water.[1][2]

Q3: How should I store my **Umbralisib Tosylate** stock solution for long-term use?

A3: For long-term storage, it is best practice to prepare high-concentration stock solutions in anhydrous DMSO, aliquot them into single-use vials to minimize freeze-thaw cycles, and store them at -20°C or -80°C. Protect the vials from light. While specific long-term stability data for







Umbralisib Tosylate in DMSO at these temperatures is not readily available, this storage method is a standard procedure for minimizing degradation of kinase inhibitors.

Q4: Can I store my diluted, ready-to-use Umbralisib Tosylate solutions?

A4: It is not recommended to store diluted, aqueous-based working solutions for extended periods. Due to the potential for hydrolysis and adsorption to plasticware, it is best to prepare fresh working solutions from your frozen DMSO stock solution for each experiment.

Q5: Is **Umbralisib Tosylate** sensitive to light?

A5: While the FDA documentation does not specify light-protective handling for the final tablet form, forced degradation studies under photolytic conditions have been performed.[3] As a general precaution for long-term experiments, it is advisable to protect **Umbralisib Tosylate** solutions from light by using amber vials or by wrapping containers in foil.

Q6: What are the known degradation pathways for **Umbralisib Tosylate**?

A6: Forced degradation studies have shown that **Umbralisib Tosylate** is susceptible to degradation under acidic, alkaline, oxidative, and reductive conditions, as well as through hydrolysis and thermal stress.[4][5] The specific degradation products can be complex and may result from cleavage of various bonds within the molecule.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Action
Loss of compound activity over time in a long-term cell culture experiment.	1. Degradation in aqueous culture medium: Umbralisib Tosylate may be unstable in aqueous media at 37°C over several days. 2. Adsorption to plasticware: The compound may adsorb to the surface of cell culture plates or flasks. 3. Metabolism by cells: Cells may metabolize the compound over time.	1. Replenish the media with freshly diluted Umbralisib Tosylate every 24-48 hours. 2. Consider using low-adsorption plasticware. 3. If feasible, measure the concentration of Umbralisib Tosylate in the culture medium over time using a validated analytical method (e.g., HPLC).
Inconsistent results between experiments.	1. Inconsistent stock solution concentration: This could be due to improper dissolution or degradation of the stock solution. 2. Freeze-thaw cycles: Repeated freezing and thawing of the stock solution can lead to degradation. 3. Variability in dilution: Inaccurate pipetting when preparing working solutions.	Ensure complete dissolution of the solid compound when preparing the stock solution. Use sonication if necessary.[5] Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles. 3. Use calibrated pipettes and follow a consistent dilution protocol.
Precipitation of the compound in cell culture medium.	1. Poor solubility in aqueous media: Umbralisib Tosylate is practically insoluble in water.[1] [2] The final concentration of DMSO in the culture medium may be too low to maintain solubility. 2. Interaction with media components: The compound may interact with proteins or other components in the serum, leading to precipitation.	1. Ensure the final DMSO concentration in your culture medium is sufficient to maintain solubility but nontoxic to your cells (typically ≤ 0.5%). 2. Perform a solubility test of your final working solution before adding it to cells. Observe for any precipitate after incubation at 37°C. 3. Consider using serum-free or reduced-serum



		media if compatible with your cell line.
Unexpected off-target effects.	Presence of degradation products: Degradation products may have their own biological activities.	1. If you suspect degradation, you can analyze your stock or working solutions using HPLC to check for the appearance of new peaks.[3][4] 2. Always use freshly prepared working solutions and properly stored stock solutions to minimize the presence of degradants.

Data and Protocols

Solubility Data

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Freely Soluble (91 mg/mL; 159.22 mM)	[2][6]
Methanol	Soluble	[2]
Water	Practically Insoluble (<0.01 mg/mL at pH 7.4)	[1][2]
0.1 N HCl	0.16 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Umbralisib Tosylate Stock Solution in DMSO

- Materials:
 - Umbralisib Tosylate (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials



- Calibrated analytical balance and pipettes
- Vortex mixer and sonicator
- Procedure:
 - Equilibrate the vial of solid Umbralisib Tosylate to room temperature before opening to prevent moisture condensation.
 - 2. Weigh out the desired amount of **Umbralisib Tosylate** (Molecular Weight: 743.75 g/mol). For 1 mL of a 10 mM stock solution, you will need 7.44 mg.
 - 3. Add the appropriate volume of anhydrous DMSO to the solid compound.
 - 4. Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - 5. If necessary, sonicate the solution for 5-10 minutes to ensure complete dissolution.[5]
 - 6. Visually inspect the solution to ensure there are no visible particles.
 - 7. Aliquot the stock solution into single-use, sterile, amber vials.
 - 8. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 1 µM Working Solution in Cell Culture Medium

- Materials:
 - 10 mM Umbralisib Tosylate stock solution in DMSO
 - Pre-warmed cell culture medium (e.g., DMEM with 10% FBS)
 - Sterile tubes and calibrated pipettes
- Procedure:
 - Thaw a single-use aliquot of the 10 mM Umbralisib Tosylate stock solution at room temperature.

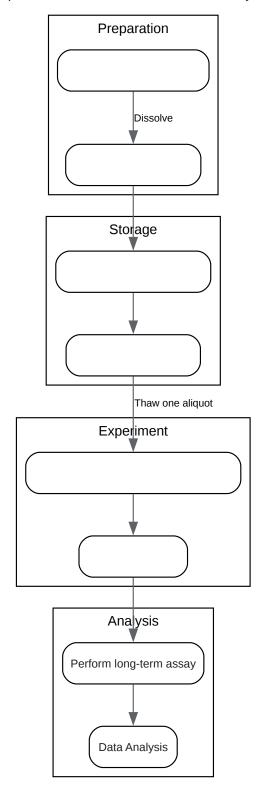


- 2. Perform a serial dilution. For example, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to get a 10 μ M intermediate solution. Mix well by gentle pipetting.
- 3. Add 100 μL of the 10 μM intermediate solution to 900 μL of cell culture medium to obtain a final concentration of 1 μM .
- 4. The final DMSO concentration in this example is 0.01%. Ensure the final DMSO concentration is below the tolerance level of your specific cell line.
- 5. Use the freshly prepared working solution immediately. Do not store.

Visualizations



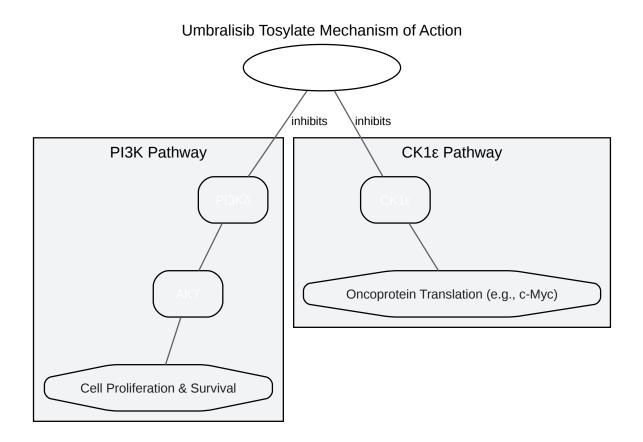
Experimental Workflow for Umbralisib Tosylate



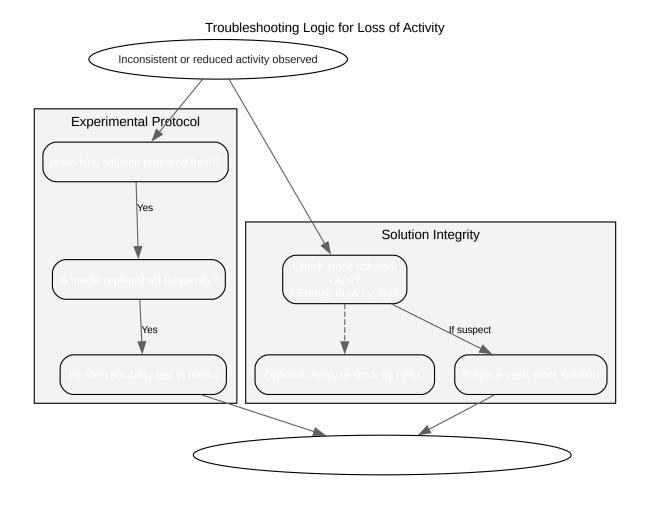
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Caption: Workflow for preparing and using **Umbralisib Tosylate**.









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